

Application Notes and Protocols for 5-Ethyl-2-nonanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Ethyl-2-nonanol

Cat. No.: B092646

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Introduction

5-Ethyl-2-nonanol (CAS No. 103-08-2) is a branched-chain secondary alcohol recognized for its utility as a fragrance ingredient and a chemical intermediate in various synthetic processes. [1] Its molecular structure, featuring an ethyl group at the fifth carbon of a nonanol chain, imparts unique sensory and physical properties. [1] This document provides detailed application notes on its use, particularly in the fragrance industry, summarizes its physicochemical and toxicological data, and outlines relevant experimental protocols for its evaluation.

Disclaimer: The use of **5-Ethyl-2-nonanol** as a food flavoring agent is not established or recommended. It does not currently hold a FEMA (Flavor and Extract Manufacturers Association) number, nor has it been evaluated by the Joint FAO/WHO Expert Committee on Food Additives (JECFA). [2][3] The information herein pertains to its application as a fragrance ingredient and chemical intermediate.

Physicochemical and Olfactory Properties

5-Ethyl-2-nonanol is a colorless liquid with a pleasant aromatic profile characterized by floral and fruity notes. [1] Its properties make it a versatile ingredient in fragrance formulations, where it can act as both a primary scent component and a modifier to enhance the overall olfactory profile of a blend. [1]

Table 1: Physicochemical Properties of **5-Ethyl-2-nonanol**

Property	Value	Reference(s)
CAS Number	103-08-2	[2]
Molecular Formula	C ₁₁ H ₂₄ O	[1]
Molecular Weight	172.31 g/mol	[1]
Appearance	Colorless liquid	[1]
Boiling Point	223.04 °C @ 760 mm Hg (estimated)	[2]
Flash Point	99.2 °C (211.0 °F) TCC (estimated)	[2]
Vapor Pressure	0.02 mmHg @ 25 °C (estimated)	[2]
logP (o/w)	4.093 (estimated)	[2]
Solubility in Water	57.47 mg/L @ 25 °C (estimated)	[2]

Table 2: Olfactory Characteristics of **5-Ethyl-2-nonanol**

Attribute	Description	Reference(s)
Odor Profile	Pleasant aromatic characteristics with floral and fruity notes.	[1]
Applications	Primary scent component and modifier in fragrance formulations.	[1]
Odor Threshold	Data not available for 5-Ethyl-2-nonanol. For the related compound 1-Nonanol, the odor detection threshold is reported as 50 ppb.	[4]
Recommended Usage	For the broader category of Branched Chain Saturated Alcohols in fragrance, end-use levels are between 0.001% and 1.7%.	[5]

Synthesis and Chemical Applications

5-Ethyl-2-nonanol serves as a valuable intermediate in organic synthesis. Its secondary alcohol functionality and branched alkyl chain make it a suitable building block for more complex molecules in the pharmaceutical and agrochemical industries.[1]

Synthesis Methods:

- Alkylation of Nonanol: Involves the reaction of a nonanol precursor with an ethyl halide in the presence of a base.[1]
- Reduction of Ketones: Synthesis from corresponding ketones or aldehydes via reduction reactions.[1]
- Hydroformylation: The hydroformylation of olefins followed by reduction can also yield **5-Ethyl-2-nonanol**. [1]

As a chemical intermediate, it is used in the synthesis of esters with distinct olfactory properties for the fragrance industry.[1]

Safety and Toxicology

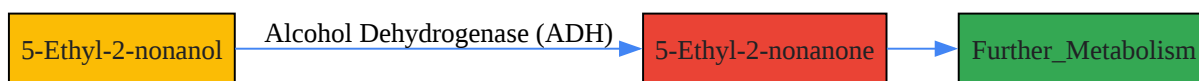
Limited specific toxicological data is available for **5-Ethyl-2-nonanol**. A safety assessment of the broader category of Branched Chain Saturated Alcohols (BCSA) as fragrance ingredients concluded that there are no safety concerns at the current levels of use and exposure.[5]

Table 3: Toxicological Data for **5-Ethyl-2-nonanol** and Related Compounds

Endpoint	Result	Compound/Category	Reference(s)
Acute Dermal Toxicity	LD50: 4760 mg/kg (rabbit)	5-Ethyl-2-nonanol	[2]
Acute Oral Toxicity	Low order of toxicity (for 15 tested materials)	Branched Chain Saturated Alcohols	[5]
Skin Irritation	No evidence of irritation in humans at 2-10%	Branched Chain Saturated Alcohols	[5]
Eye Irritation	Moderate to severe (undiluted)	Branched Chain Saturated Alcohols	[5]
Skin Sensitization	No or low sensitizing potential	Branched Chain Saturated Alcohols	[5]
Phototoxicity/Photoallergy	Not expected to elicit these effects	Branched Chain Saturated Alcohols	[5]
Genotoxicity	No in vivo or in vitro genotoxicity (for 8 tested materials)	Branched Chain Saturated Alcohols	[5]
Aquatic Toxicity	H411: Toxic to aquatic life with long-lasting effects (GHS Classification)	5-Ethyl-2-nonanol	[6]

Metabolic Pathways

Specific metabolic studies on **5-Ethyl-2-nonanol** are not readily available. However, as a secondary alcohol, it is anticipated to be metabolized in the liver. The primary metabolic pathway for alcohols involves oxidation.[1] Secondary alcohols are oxidized to ketones. This process is primarily catalyzed by alcohol dehydrogenases (ADH).[1] The resulting ketone can then be further metabolized.



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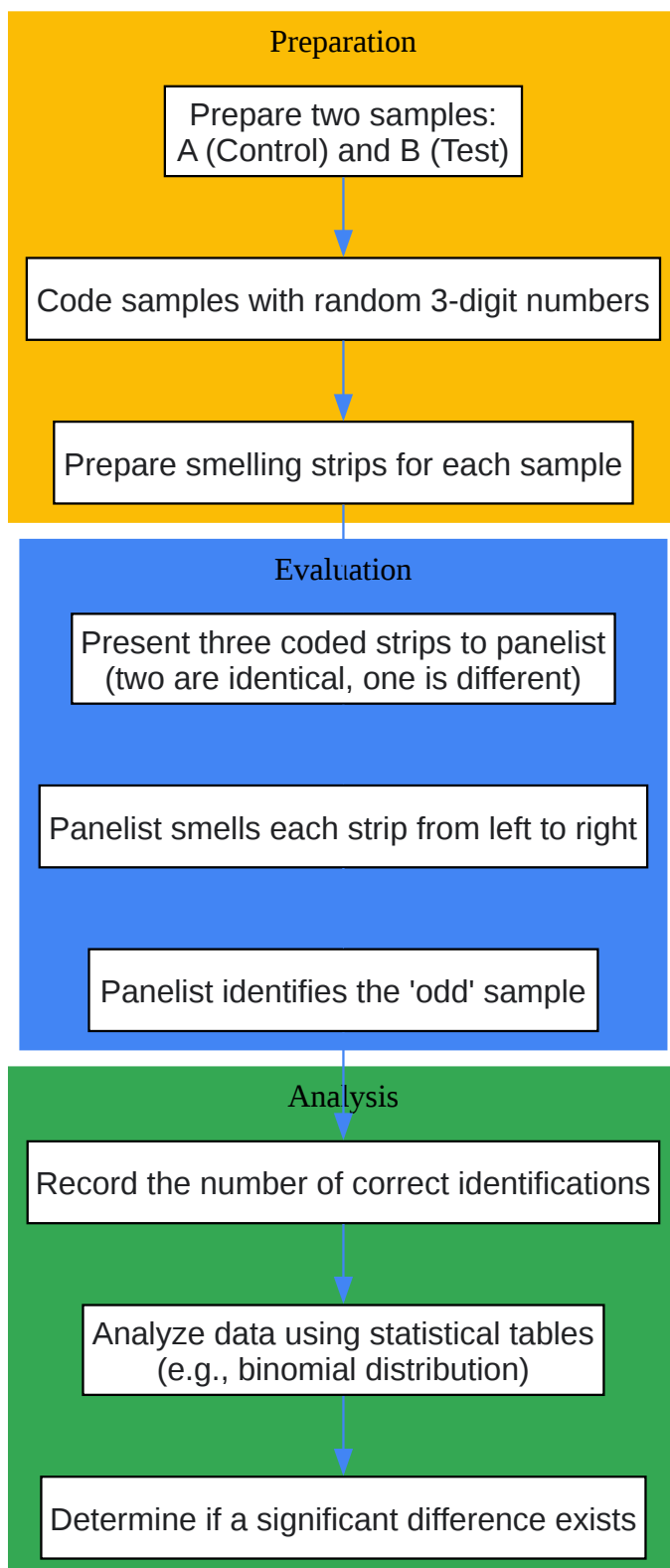
Caption: Generalized metabolic pathway of **5-Ethyl-2-nonanol**.

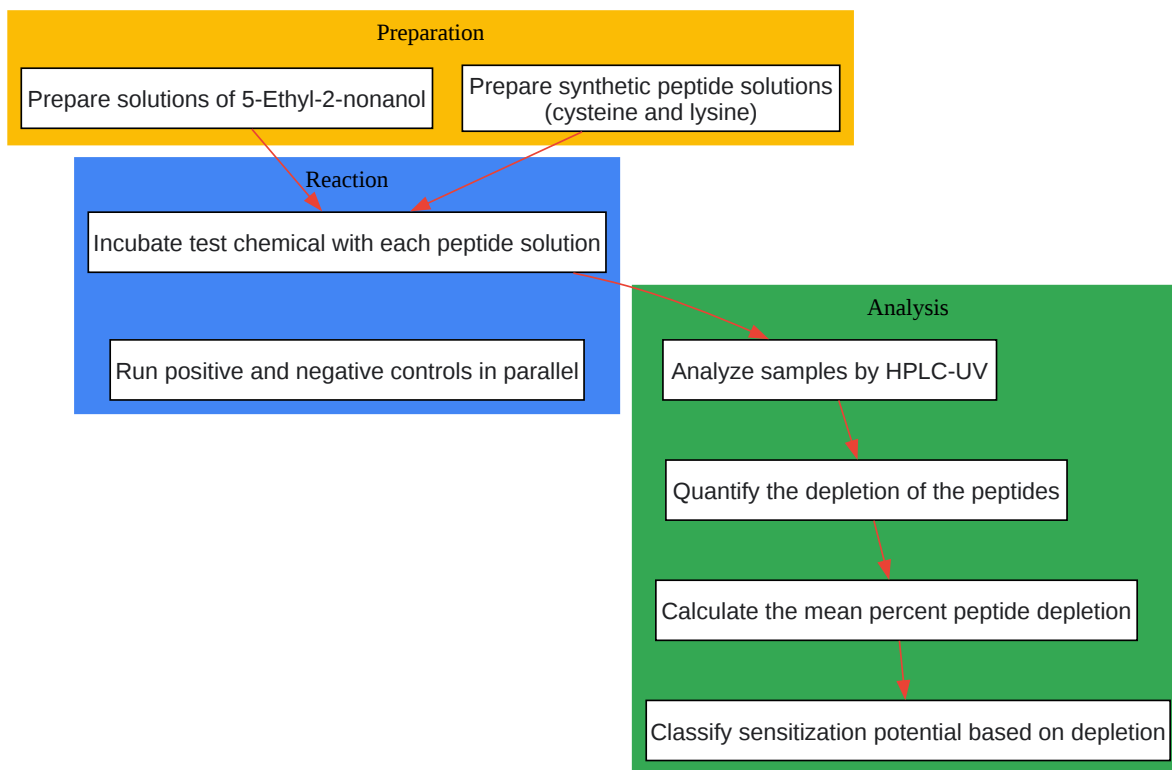
Experimental Protocols

The following are detailed protocols for the sensory and safety evaluation of fragrance ingredients like **5-Ethyl-2-nonanol**.

Protocol for Sensory Evaluation: Triangle Test

This protocol is designed to determine if a perceptible difference exists between two samples of a fragrance ingredient.





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- To cite this document: BenchChem. [Application Notes and Protocols for 5-Ethyl-2-nonanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092646#use-of-5-ethyl-2-nonanol-as-a-flavoring-agent]

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